

Proper Disposal of Diallyl Carbonate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Diallyl carbonate

Cat. No.: B085299

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The safe and compliant disposal of **diallyl carbonate** is a critical aspect of laboratory safety and environmental responsibility. For researchers, scientists, and professionals in drug development, adherence to proper disposal protocols is paramount to mitigate risks and ensure a safe working environment. This guide provides essential, step-by-step information for the proper handling and disposal of **diallyl carbonate**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the inherent hazards of **diallyl carbonate**. It is a flammable liquid and vapor that can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times. This includes safety goggles with side-shields, chemical-resistant gloves, and, if exposure limits are likely to be exceeded, a full-face respirator.^{[3][4]}

Diallyl Carbonate Properties for Safe Handling

Understanding the physical and chemical properties of **diallyl carbonate** is essential for its safe handling and storage prior to disposal.

Property	Value
Physical State	Liquid[5]
Boiling Point	95-97 °C at 60 mmHg[6]
Density	0.991 g/mL at 25 °C[1][6]
Flash Point	59 °C (138.2 °F) - closed cup

Step-by-Step Disposal Procedure

The disposal of **diallyl carbonate** must be conducted in accordance with national and local regulations.[1] It is classified as a hazardous waste and requires professional handling.

1. Containment and Storage:

- Leave the chemical in its original container whenever possible.[1]
- If the original container is compromised, transfer the waste to a suitable, closed, and properly labeled container for disposal.[4][7]
- Store the waste container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other sources of ignition.[1]
- Do not mix **diallyl carbonate** waste with other chemical waste.[1]

2. Accidental Spill Management:

- In the event of a spill, immediately evacuate the area and remove all sources of ignition.[7][8]
- Ventilate the area.
- Wear the appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder.[1][9]

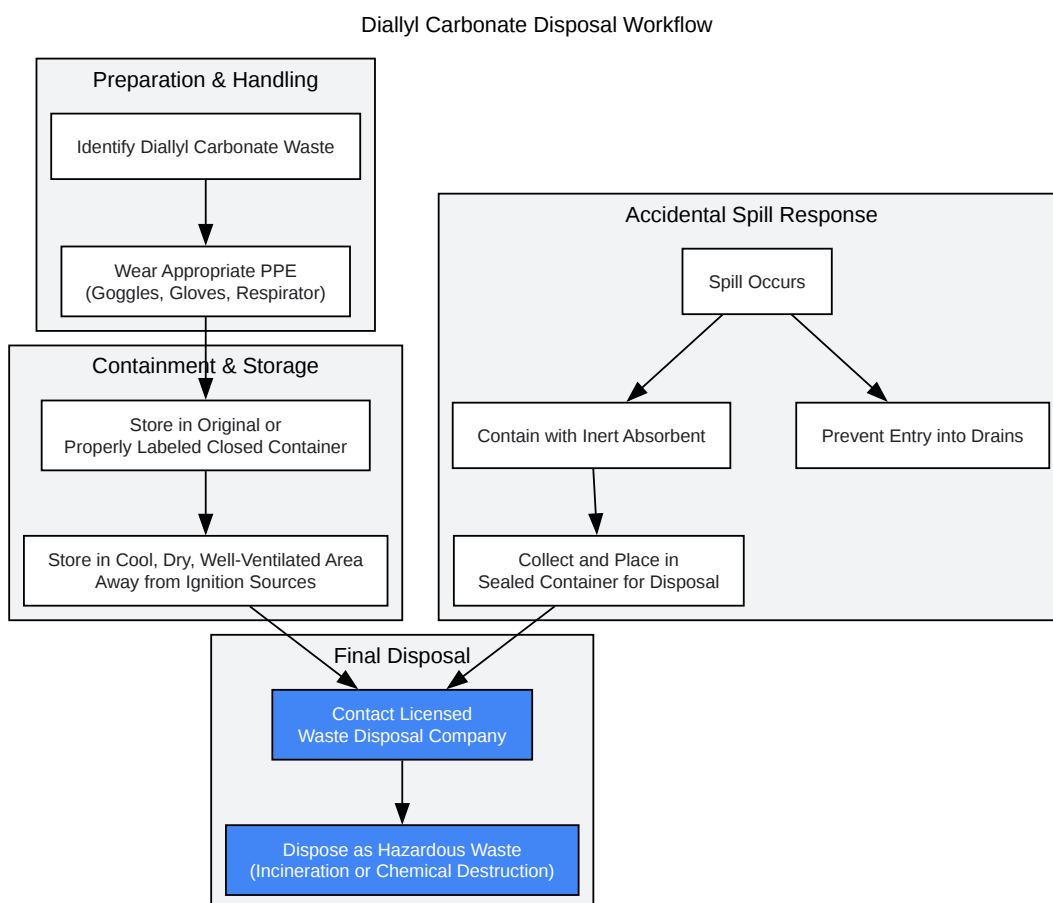
- Collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[\[4\]](#)[\[7\]](#)
- Crucially, prevent the spilled chemical from entering drains or surface water.[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

3. Final Disposal:

- **Diallyl carbonate** waste must be disposed of as hazardous waste.[\[4\]](#)
- Engage a licensed and approved waste disposal company to handle the final disposal.[\[1\]](#)[\[4\]](#)
- The recommended disposal methods include sending the material to a licensed chemical destruction plant or using controlled incineration with flue gas scrubbing.[\[7\]](#)
- Handle uncleaned or empty containers as you would the product itself.[\[1\]](#) Contaminated packaging should be disposed of as unused product.[\[4\]](#)

Diallyl Carbonate Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **diallyl carbonate**.



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Caption: Logical workflow for the safe disposal of **diallyl carbonate**.

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